

Application Notes and Protocols: Preparation of Auxinole Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Auxinole*

Cat. No.: *B1665333*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to preparing, storing, and utilizing stock solutions of **Auxinole**, a potent antagonist of the TIR1/AFB auxin receptors, in dimethyl sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Overview of Auxinole

Auxinole is a small molecule inhibitor that acts as a potent antagonist of the TRANSPORT INHIBITOR RESISTANT 1/AUXIN SIGNALING F-BOX (TIR1/AFB) family of auxin receptors.[1] [2] By binding to TIR1, **Auxinole** effectively blocks the formation of the TIR1-IAA-Aux/IAA complex, thereby stabilizing the Aux/IAA transcriptional repressors and inhibiting the auxin signaling pathway.[1][2][3] Its ability to reversibly block auxin action makes it a valuable tool for the chemical biological analysis of auxin-regulated processes in a wide range of plant species.

Physicochemical and Solubility Data

Proper preparation of an **Auxinole** stock solution begins with an understanding of its key physicochemical properties and solubility. This data is essential for accurate concentration calculations and for ensuring the compound remains in solution.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₉ NO ₃	
Molecular Weight	321.37 g/mol	
Appearance	Solid	
Solubility in DMSO	64 mg/mL (199.14 mM)	
Other Solvents	Soluble in polar organic solvents such as Methanol (MeOH), Ethanol (EtOH), Dimethylformamide (DMF), and Acetone. Insoluble in water.	

Storage and Stability

The stability of **Auxinole** in both its solid form and in a DMSO stock solution is critical for maintaining its biological activity. Following the recommended storage conditions will prevent degradation and ensure experimental consistency.

Form	Storage Temperature	Stability Notes	Reference
Solid (Powder)	< 0°C (Refrigerator/Freezer)	Keep desiccated to prevent hydration.	
DMSO Stock Solution	-20°C	The DMSO stock solution is stable at -15°C. To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes. Avoid exposure to light.	

Experimental Protocol: Preparation of a 10 mM Auxinole Stock Solution in DMSO

This protocol details the step-by-step procedure for preparing a 10 mM stock solution of **Auxinole** in DMSO.

Materials and Equipment:

- **Auxinole** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Calculations:

To prepare a 10 mM stock solution, the required mass of **Auxinole** needs to be calculated using its molecular weight (321.37 g/mol).

The formula for this calculation is:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 321.37 \text{ g/mol} / 1000 = 3.2137 \text{ mg}$$

Procedure:

- Preparation: Don a lab coat, gloves, and safety glasses. Ensure the workspace is clean and free of contaminants.
- Weighing **Auxinole**:
 - Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh the calculated mass of **Auxinole** powder (e.g., 3.21 mg for 1 mL of a 10 mM solution) directly into the tared tube.
- Dissolving in DMSO:
 - Using a micropipette with a sterile tip, add the calculated volume of high-purity DMSO to the microcentrifuge tube containing the **Auxinole** powder. For a 10 mM solution, this would be 1 mL.
 - Close the tube tightly and vortex the solution until the **Auxinole** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid excessive heat.

- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution.
 - Dispense the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile, clearly labeled microcentrifuge tubes.
 - Label each aliquot with the compound name (**Auxinole**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C, protected from light.

Dilution to Working Concentration:

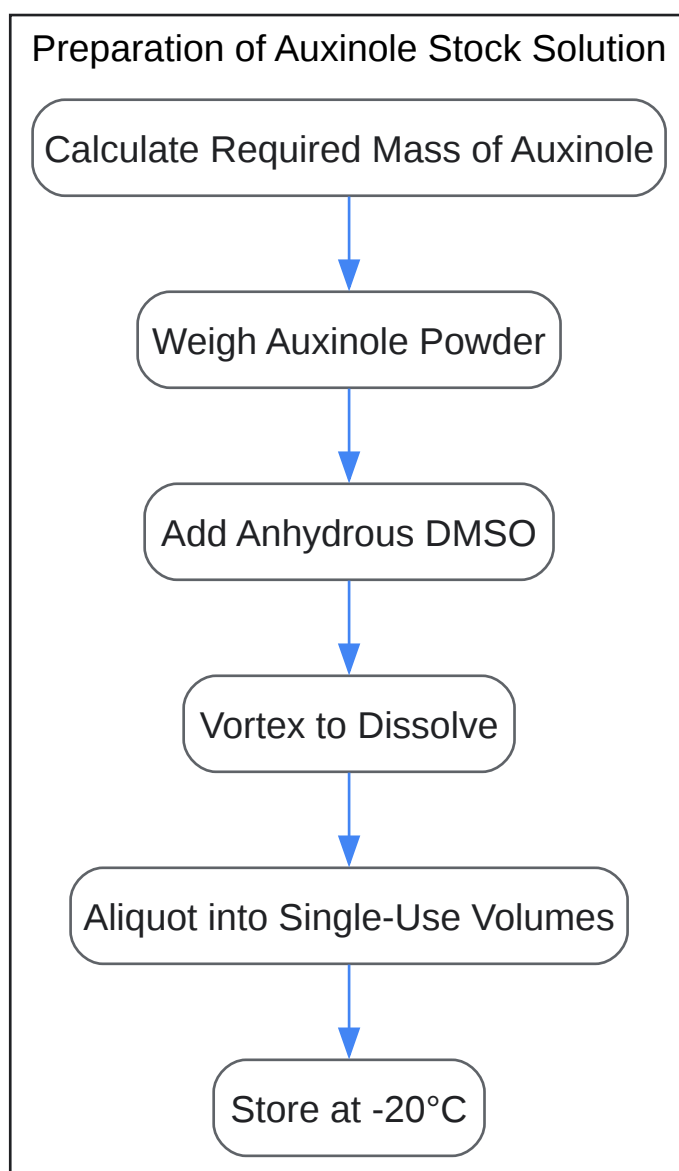
When preparing a working solution for cell-based assays or other aqueous experimental systems, it is important to minimize the final concentration of DMSO, as it can be toxic to cells at higher concentrations.

- The final DMSO concentration in the assay should generally be kept below 0.5%, with <0.1% being ideal for many cell lines.
- To avoid precipitation of **Auxinole** upon dilution into an aqueous buffer, it is recommended to perform serial dilutions in DMSO first before the final dilution into the aqueous medium.
- Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the experimental samples.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the preparation of an **Auxinole** stock solution.

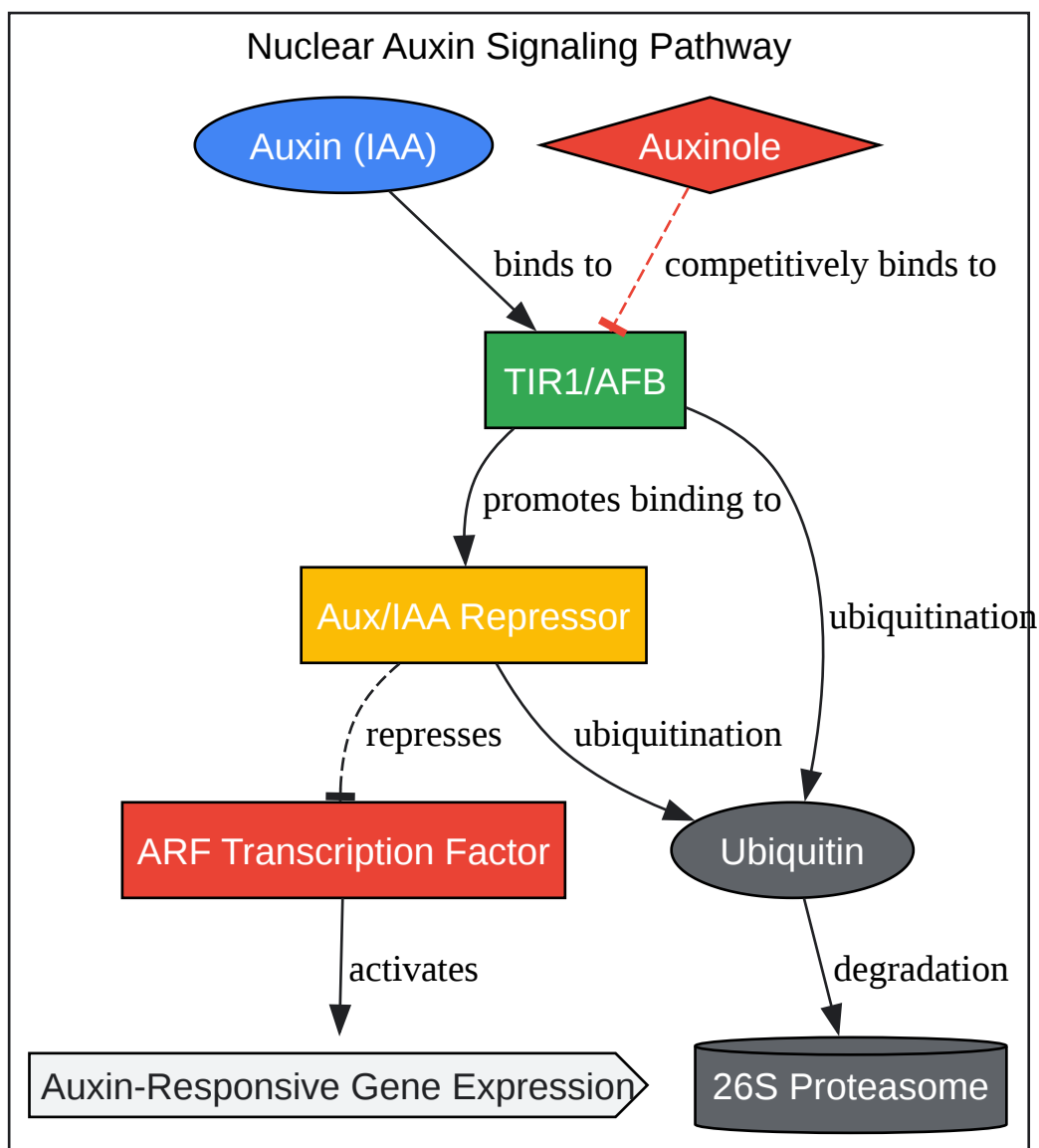


[Click to download full resolution via product page](#)

Caption: Workflow for preparing an **Auxinole** stock solution in DMSO.

Mechanism of Action: Auxin Signaling Pathway

This diagram depicts the core components of the nuclear auxin signaling pathway and the inhibitory action of **Auxinole**.



[Click to download full resolution via product page](#)

Caption: Inhibition of the auxin signaling pathway by **Auxinole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. CAS 86445-22-9: Auxinole | CymitQuimica [cymitquimica.com]
- 3. Auxin signaling: a big question to be addressed by small molecules - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Auxinole Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665333#preparing-a-stock-solution-of-auxinole-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com